

Application Notes and Protocols: 4-Hydroxy-6-methyl-2-pyrone in Multicomponent Reactions

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Compound of Interest

Compound Name: 4-Hydroxy-6-methyl-2-pyrone

Cat. No.: B3021462

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These application notes provide a detailed overview of the use of **4-hydroxy-6-methyl-2-pyrone** as a versatile building block in multicomponent reactions (MCRs) for the synthesis of diverse and complex heterocyclic scaffolds. The resulting compounds, rich in structural diversity, are of significant interest in medicinal chemistry and drug discovery due to their wide range of biological activities.

Introduction

4-Hydroxy-6-methyl-2-pyrone, also known as triacetic acid lactone, is a readily available and highly reactive starting material. Its unique structure, featuring both a nucleophilic enol and electrophilic sites, makes it an ideal candidate for MCRs. These reactions, where three or more reactants combine in a single synthetic operation, offer significant advantages in terms of efficiency, atom economy, and the rapid generation of molecular complexity from simple precursors. The pyran motif is a prevalent structural feature in many biologically active natural products and synthetic compounds, exhibiting activities ranging from antimicrobial and anti-inflammatory to anticancer and antiviral properties.

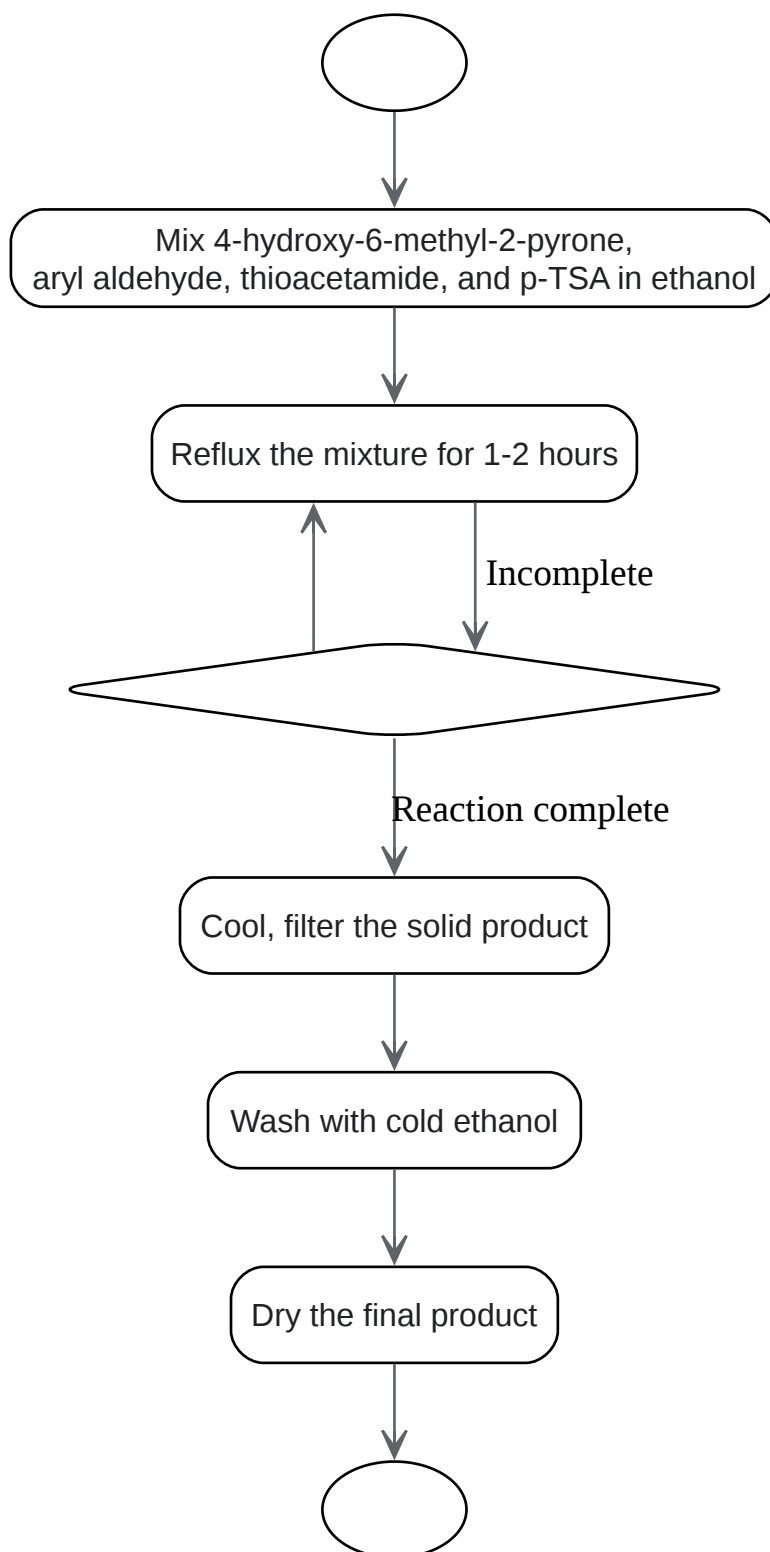
Featured Multicomponent Reactions

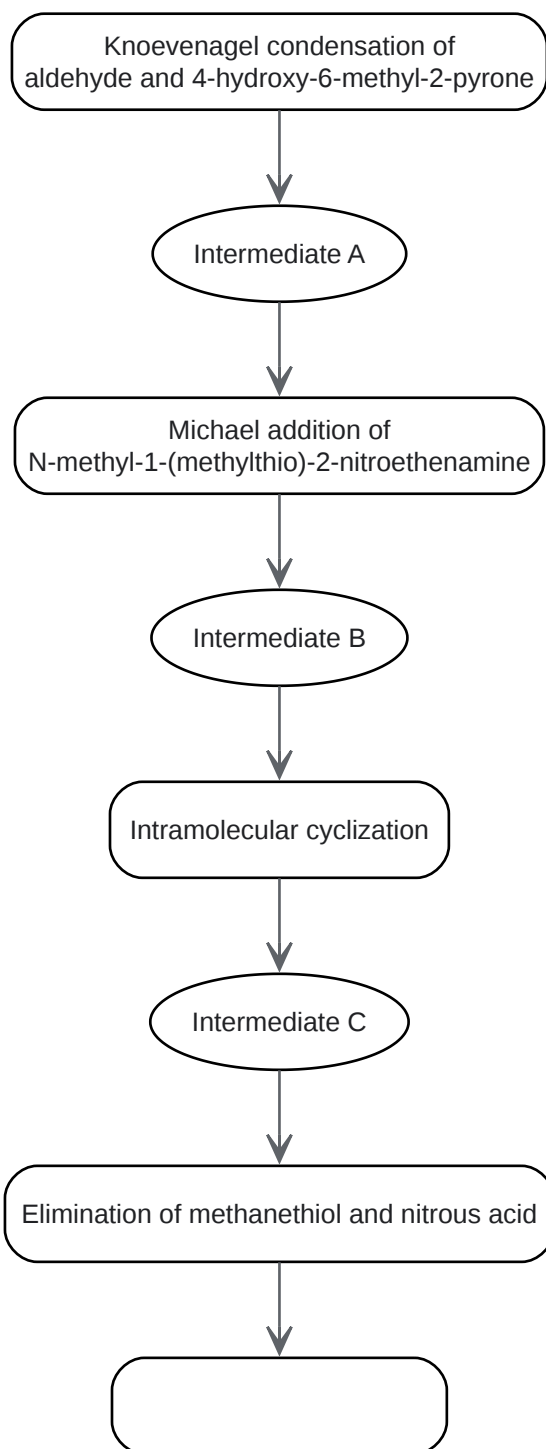
This document details the protocols and applications for several key multicomponent reactions involving **4-hydroxy-6-methyl-2-pyrone**.

Synthesis of Fused 4H-Pyran Derivatives via Borax-Catalyzed Three-Component Reaction

A straightforward and efficient one-pot synthesis of 4H-pyran derivatives fused to a pyrone ring can be achieved through a three-component reaction of **4-hydroxy-6-methyl-2-pyrone**, various aryl aldehydes, and malononitrile. This reaction is effectively catalyzed by borax, an inexpensive and environmentally benign catalyst. The resulting compounds are being investigated as potential acetylcholinesterase (AChE) inhibitors.[1]

Reaction Scheme:





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References

- 1. mdpi.com [mdpi.com]
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